

Essential Guide to the Safe Disposal of NSC15520 (Formaldehyde)

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Compound of Interest

Compound Name: NSC15520

Cat. No.: B12393138

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper handling and disposal of chemical reagents is paramount to ensuring a safe and compliant work environment. This guide provides detailed procedures for the safe disposal of **NSC15520**, commonly known as Formaldehyde.

Formaldehyde is a colorless, pungent gas that is typically used in aqueous solutions (formalin). [1][2] It is a known human carcinogen and is highly toxic if ingested, inhaled, or absorbed through the skin.[2] Due to its hazardous nature, strict protocols must be followed for its disposal to mitigate risks to personnel and the environment.

I. Hazard and Safety Information

Before handling **NSC15520**, it is crucial to be aware of its chemical properties and associated hazards.

| Property | Data |
|------------------------|--|
| Chemical Name | Formaldehyde |
| CAS Number | 50-00-0 [1] [2] |
| Synonyms | Formalin, Formic Aldehyde, Methanal, Methyl Aldehyde, Methylene Oxide |
| Appearance | Colorless gas or clear, colorless liquid in solution with a pungent odor [2] |
| Primary Hazards | Highly flammable liquid and vapor, Toxic if swallowed, in contact with skin or if inhaled, Causes severe skin burns and eye damage, May cause an allergic skin reaction, May cause cancer, Causes damage to organs. [3] |
| Incompatibilities | Strong oxidizing agents, caustics, strong alkalies, isocyanates, anhydrides, oxides, and inorganic acids. Reacts with hydrochloric acid to form the potent carcinogen, bis-chloromethyl ether. Reacts with nitrogen dioxide, nitromethane, perchloric acid and aniline, or peroxyformic acid to yield explosive compounds. A violent reaction occurs when mixed with strong oxidizers. [4] |
| Exposure Limits (OSHA) | 0.75 ppm (TWA), 2 ppm (STEL) [4] |
| Toxicity Data | LD50 (oral, rat): 100 mg/kg, LD50 (dermal, rabbit): 270 mg/kg, LC50 (inhalation, rat): 0.578 mg/l /4h [3] |

II. Step-by-Step Disposal Protocol

The disposal of **NSC15520** must adhere to local, state, and federal regulations.[\[4\]](#) The following is a general procedural guide. Always consult your institution's specific safety protocols and waste disposal guidelines.

- Personal Protective Equipment (PPE): Before beginning any disposal procedure, ensure you are wearing appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile, neoprene)
 - Safety goggles and a face shield
 - A lab coat or chemical-resistant apron
 - A properly fitted respirator if ventilation is inadequate
- Waste Collection:
 - Collect all waste containing **NSC15520** in a designated, properly labeled, and sealed container.
 - Do not mix formaldehyde waste with other chemical waste streams unless explicitly permitted by your institution's waste management plan.
 - The container should be made of a material compatible with formaldehyde.
- Neutralization (for small spills):
 - For small spills, you may be able to neutralize the formaldehyde.[\[4\]](#)
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
 - Use an appropriate neutralizing agent such as sodium hydroxide or sodium sulfite.[\[4\]](#)
 - Absorb the neutralized spill with an inert material (e.g., vermiculite, sand).[\[4\]](#)
 - Place the absorbed material into a sealed container for disposal.[\[4\]](#)
- Large Volume Disposal:
 - For larger volumes of **NSC15520** waste, direct disposal is required.
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for a pickup of the hazardous waste.

- Ensure the waste container is properly labeled with the contents, hazards, and accumulation start date.
- Decontamination:
 - Thoroughly decontaminate any surfaces or equipment that came into contact with **NSC15520** using a suitable decontamination solution.
 - Dispose of all contaminated materials (e.g., paper towels, gloves) as hazardous waste.

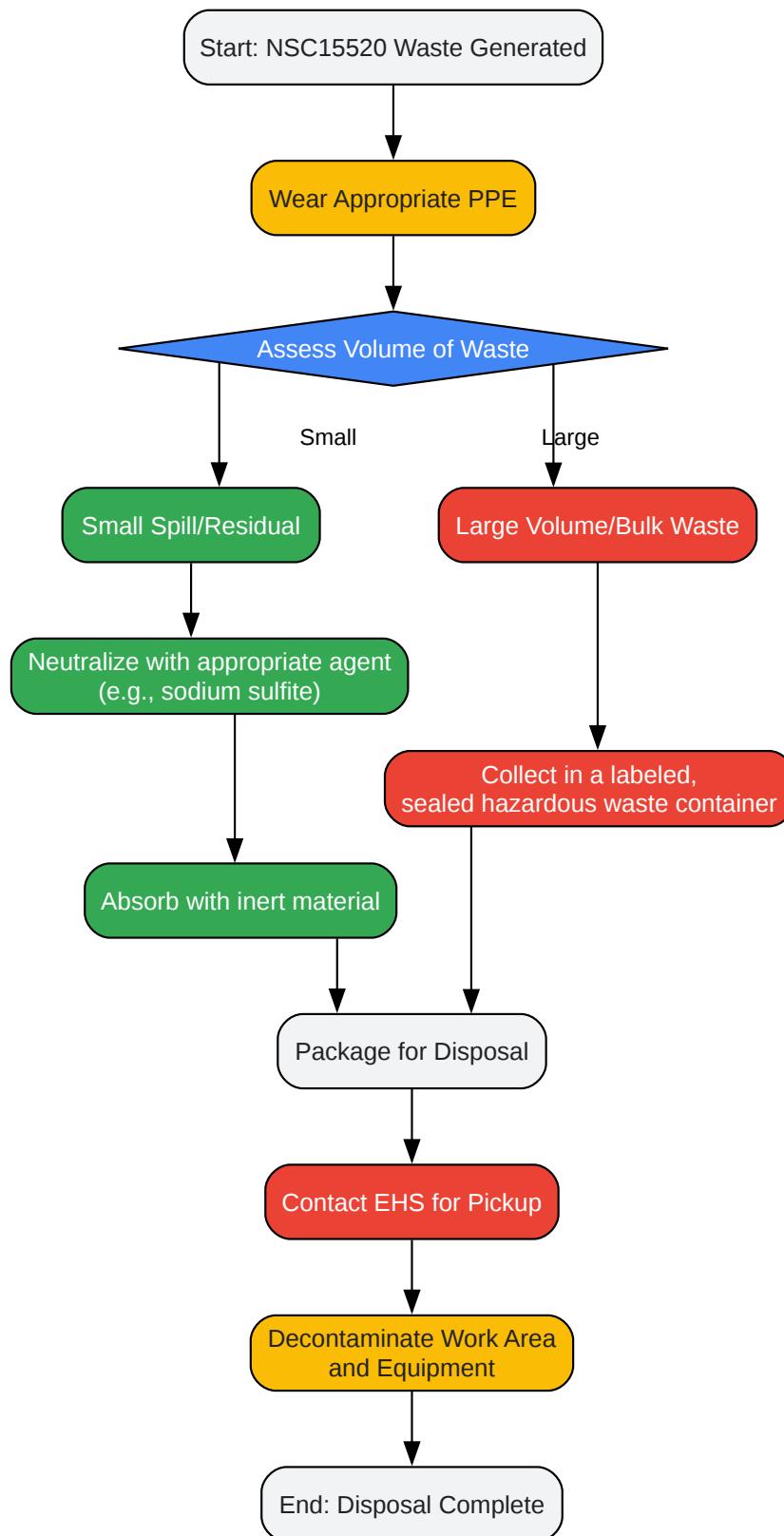
III. Emergency Procedures

In the event of a large spill or accidental exposure, follow these immediate safety measures:

- Spill: Evacuate the area and alert others.[\[3\]](#) Remove all sources of ignition.[\[3\]](#) If trained and equipped, contain the spill using absorbent materials.[\[4\]](#) Contact your EHS department immediately.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

IV. Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **NSC15520**.



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Caption: Logical workflow for **NSC15520** disposal.

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